

8-Bromocaffeine: Basic Properties & Synthesis

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Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

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The table below summarizes the key identifiers and physical properties of 8-Bromocaffeine as reported in the literature.

Property	Description / Value
IUPAC Name	8-Bromocaffeine [1]
Molecular Formula	$C_8H_9BrN_4O_2$ [1]
Molar Mass	273.090 $g \cdot mol^{-1}$ [1]
Appearance	White, odorless solid [1]
Melting Point	206 °C (403 °F; 479 K) [1]
GHS Hazard Statement	H302: Harmful if swallowed [1]

Detailed Synthesis Protocol

The synthesis of 8-Bromocaffeine is typically achieved through direct bromination of caffeine. One reported method proceeds with an **85% yield** [1].

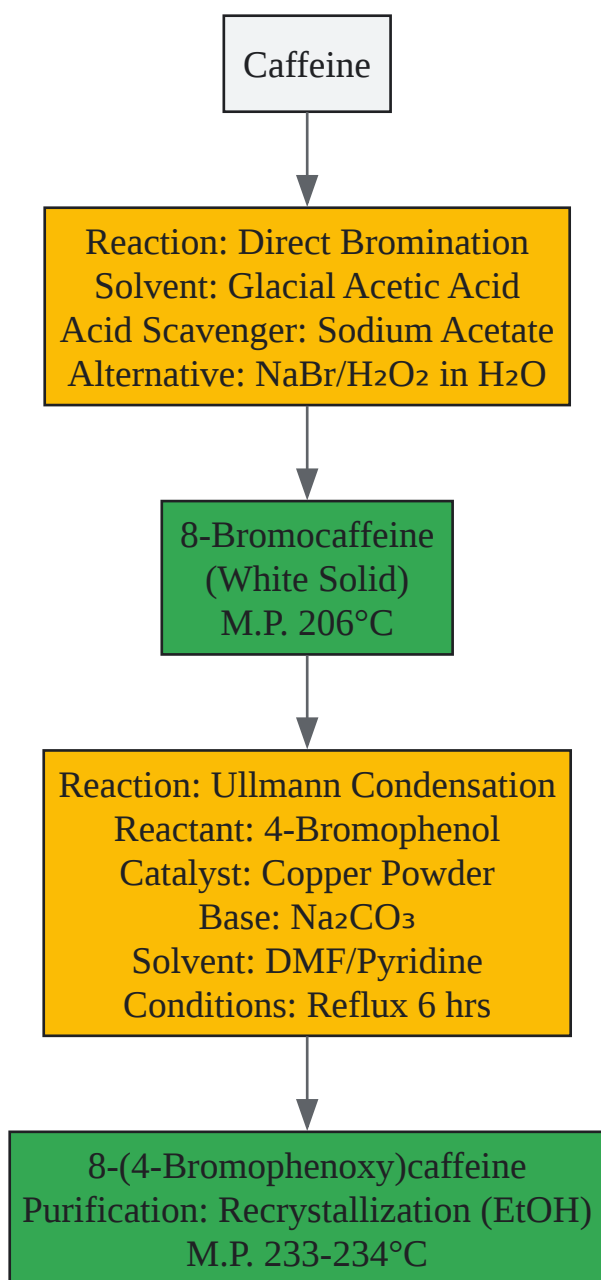
- Reaction:** Electrophilic aromatic substitution.
- Reactants:** Caffeine and bromine (Br_2).

- **Solvent:** Glacial acetic acid.
- **Acid Scavenger:** Sodium acetate (to neutralize formed hydrogen bromide, HBr) [1].
- **Alternative Method:** Bromine can be generated *in situ* by oxidizing sodium bromide (NaBr) with hydrogen peroxide (H₂O₂) in an aqueous caffeine solution [1].

For the synthesis of its derivative, **8-(4-bromophenoxy)caffeine**, an Ullmann condensation reaction is used.

- **Reactants:** 8-Bromocaffeine and 4-bromophenol.
- **Catalyst:** Copper powder.
- **Base:** Sodium carbonate (Na₂CO₃).
- **Solvent:** Dimethylformamide (DMF), with a few drops of pyridine.
- **Conditions:** Reflux for 6 hours.
- **Work-up & Purification:** The crude product is dissolved in ethanol, filtered to remove carbonate and copper catalysts, and purified by recrystallization from ethanol, yielding **51%** with a melting point of **233-234 °C** [2].

The following diagram illustrates the two-step synthesis workflow for creating 8-Bromocaffeine and its derivative.



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Storage & Handling Guidelines

Based on its properties and general laboratory practices for similar organic compounds, here are the recommended storage and handling guidelines.

Recommended Storage Conditions

- **Environment:** Store in a **cool, dry, and well-ventilated** place.
- **Container:** Keep in a tightly sealed, light-resistant container (e.g., amber glass vial) to protect from moisture and light [3].
- **Temperature:** While specific stability studies were not found, storing at **room temperature** (typically defined as 15-25°C) is generally appropriate for stable solids. For long-term storage, a **refrigerated** condition (2-8°C) can provide an additional margin of safety against potential degradation [3].

Safe Handling Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, protective clothing, and safety glasses.
- **Precautionary Statements:** As 8-Bromocaffeine is labeled with the H302 warning ("Harmful if swallowed"), avoid ingestion and avoid creating aerosols. Wash hands thoroughly after handling [1].
- **Engineering Controls:** Use dust control measures and ensure good ventilation to minimize inhalation risk.

FAQs & Troubleshooting for Researchers

Q1: What is a key application of 8-Bromocaffeine in organic synthesis? A1: 8-Bromocaffeine serves as a versatile reagent for the dehydration of aldoximes to nitriles. The reaction uses 8-Bromocaffeine with a base like 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) in DMF, under both conventional heating (reflux) or microwave irradiation, yielding nitriles in good to excellent yields [4].

Q2: I obtained a low yield during the synthesis of 8-(4-bromophenoxy)caffeine. What could be wrong?

A2: Low yields in the Ullmann condensation can be due to several factors:

- **Catalyst Activity:** Ensure the copper powder is fresh and finely divided to maximize catalytic surface area.
- **Moisture:** The reaction should be performed under anhydrous conditions. Using a condenser with a calcium chloride drying tube is recommended [2].
- **Reaction Time:** The 6-hour reflux time is critical; incomplete reaction will lead to lower yields of the target compound.

Q3: How should I store my purified 8-Bromocaffeine for long-term stability? **A3:** Although specific ICH stability data is not available, the standard practice for such compounds is to store them in a **tightly sealed amber glass vial** in a **desiccator** placed in a **refrigerator (2-8°C)**. This protects the compound from the main degrading factors: heat, light, air, and most importantly, moisture [3].

Important Note on Stability Data

Comprehensive, ICH-guided stability data (specifying exact shelf-life and degradation profiles under long-term and accelerated conditions) for 8-bromocaffeine is not publicly available in the searched literature. The storage guidelines provided are based on its chemical properties and standard laboratory practice.

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References

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